

In-depth Technical Guide: Sodium 4-nitrobenzoate

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Compound of Interest

Compound Name: *Sodium 4-nitrobenzoate*

Cat. No.: *B1616222*

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Abstract

Sodium 4-nitrobenzoate, the sodium salt of 4-nitrobenzoic acid, is a chemical compound with applications in various scientific fields, including as a synthetic intermediate and a potential antimicrobial agent.^[1] This technical guide provides a summary of its known properties and a detailed protocol for its synthesis. Despite a comprehensive search of scientific literature and crystallographic databases, a definitive public record of its single-crystal X-ray diffraction data, including unit cell parameters and atomic coordinates, could not be identified. This document thus serves to consolidate available information and highlight the current gap in the structural characterization of this compound.

Introduction

Sodium 4-nitrobenzoate ($C_7H_4NNaO_4$) is a yellow crystalline solid. Its utility is noted in the pharmaceutical industry as an intermediate in the synthesis of various organic compounds. Furthermore, it has been investigated for its antimicrobial properties, suggesting its potential use as a preservative. A thorough understanding of its solid-state structure is crucial for predicting its behavior in different environments, optimizing its use in synthesis, and understanding its biological activity. This guide aims to provide the available data and a clear experimental pathway for its preparation.

Physicochemical Properties

A summary of the known physical and chemical properties of **sodium 4-nitrobenzoate** is presented in Table 1.

Property	Value	Reference
Chemical Formula	$C_7H_4NNaO_4$	[2]
Molecular Weight	189.10 g/mol	[2]
CAS Number	3847-57-2	[3]
Appearance	Yellow crystalline solid	
Purity	95%	[4]
Storage Temperature	Room Temperature	[4]

Table 1: Physicochemical Properties of **Sodium 4-nitrobenzoate**.

Synthesis of Sodium 4-nitrobenzoate

The synthesis of **sodium 4-nitrobenzoate** is typically achieved through the neutralization of 4-nitrobenzoic acid with a sodium base. A detailed experimental protocol is provided below.

Experimental Protocol: Synthesis from 4-Nitrobenzoic Acid

Objective: To synthesize **sodium 4-nitrobenzoate** from 4-nitrobenzoic acid and sodium hydroxide.

Materials:

- 4-Nitrobenzoic acid ($C_7H_5NO_4$)
- Sodium hydroxide (NaOH)
- Acetone

- Deionized water

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Beakers
- Graduated cylinders
- Buchner funnel and filter paper
- Vacuum flask
- Oven

Procedure:

- In a round-bottom flask, dissolve a specific molar quantity of 4-nitrobenzoic acid in acetone at room temperature (20 °C).[\[5\]](#)
- In a separate beaker, prepare an equimolar solution of sodium hydroxide in deionized water.
- Slowly add the sodium hydroxide solution to the 4-nitrobenzoic acid solution while stirring continuously.[\[5\]](#)
- Continue stirring the mixture at room temperature for a designated period to ensure the completion of the reaction.
- The resulting precipitate of **sodium 4-nitrobenzoate** can be collected by vacuum filtration using a Buchner funnel.
- Wash the collected solid with a small amount of cold acetone to remove any unreacted starting materials.

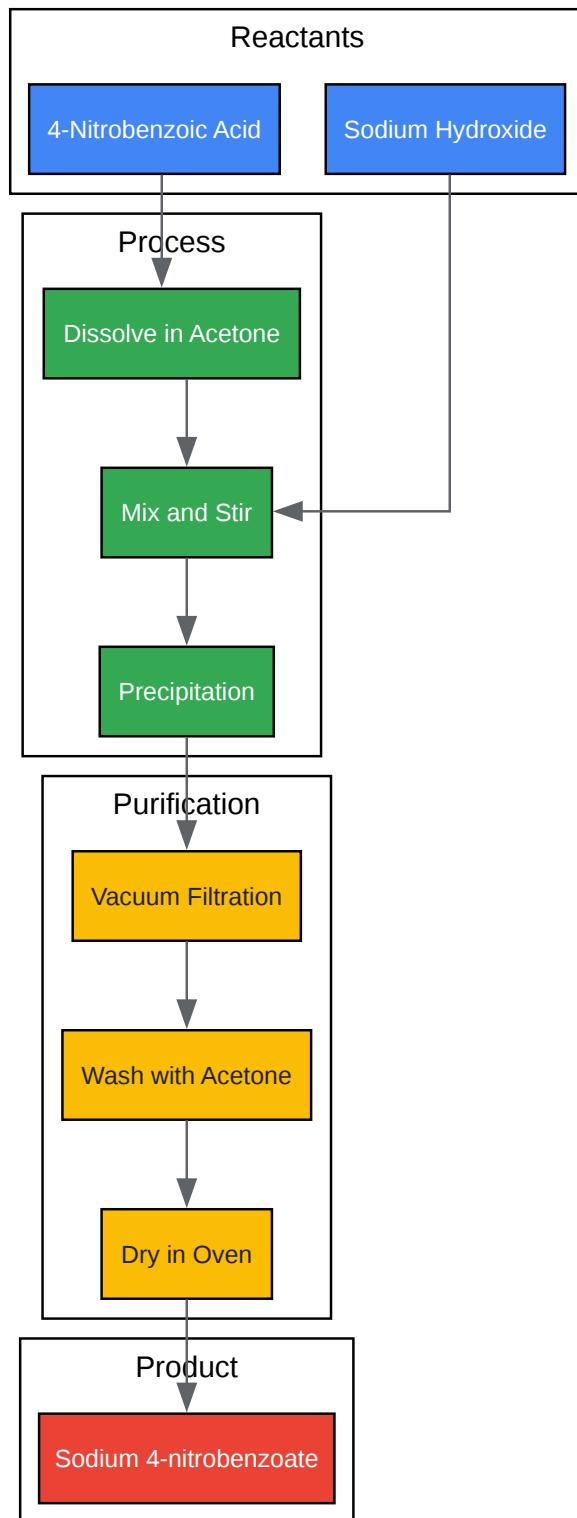
- Dry the purified **sodium 4-nitrobenzoate** in an oven at a suitable temperature to remove residual solvent.
- The reported yield for this reaction is approximately 97%.[\[5\]](#)

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Perform the reaction in a well-ventilated fume hood.
- Handle sodium hydroxide with care as it is corrosive.

Synthesis Workflow

Synthesis of Sodium 4-nitrobenzoate

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Caption: Workflow for the synthesis of **Sodium 4-nitrobenzoate**.

Crystal Structure

A comprehensive search of publicly available crystallographic databases, including the Cambridge Crystallographic Data Centre (CCDC), and the broader scientific literature did not yield a definitive single-crystal X-ray diffraction study for **sodium 4-nitrobenzoate**. Consequently, detailed structural information such as the crystal system, space group, unit cell dimensions, atomic coordinates, bond lengths, and bond angles are not available at the time of this report.

The absence of this fundamental data represents a significant gap in the complete characterization of this compound. The determination of its crystal structure would be invaluable for understanding its solid-state properties, polymorphism, and interactions in a biological context.

Conclusion

This technical guide has summarized the currently available information on **sodium 4-nitrobenzoate**, focusing on its synthesis and physicochemical properties. While a reliable and high-yield synthesis protocol is accessible, a critical piece of information – its detailed crystal structure – remains elusive in the public domain. The authors recommend that future research efforts be directed towards the crystallization and single-crystal X-ray diffraction analysis of **sodium 4-nitrobenzoate** to provide the scientific community with this essential data. Such information will undoubtedly facilitate its further development and application in medicinal chemistry and materials science.

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